

Application Notes and Protocols for MSX-127

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Compound of Interest

Compound Name: MSX-127

Cat. No.: B376988

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Introduction

MSX-127 is a potent and selective small molecule antagonist of the C-X-C chemokine receptor type 4 (CXCR4). The CXCR4 receptor, and its cognate ligand CXCL12 (stromal cell-derived factor-1, SDF-1), play a pivotal role in various physiological and pathological processes, including immune cell trafficking, hematopoiesis, and angiogenesis. In the context of oncology, the CXCL12/CXCR4 signaling axis is frequently hijacked by cancer cells to promote proliferation, survival, and metastasis. As a CXCR4 antagonist, **MSX-127** blocks the binding of CXCL12, thereby inhibiting the downstream signaling cascades that contribute to tumor progression and metastasis. These application notes provide detailed protocols for the preparation, storage, and utilization of **MSX-127** in key in vitro and in vivo assays.

Chemical and Physical Properties

MSX-127 is a non-peptide molecule with the following characteristics:

Property	Value
IUPAC Name	2,5-bis(4-morpholinylmethyl)-1,4-benzenediol
Synonyms	2,5-Bis(morpholinomethyl)hydroquinone
Molecular Formula	C ₁₆ H ₂₄ N ₂ O ₄
Molecular Weight	308.37 g/mol
Appearance	Solid

Solution Preparation and Storage

Proper preparation and storage of **MSX-127** solutions are critical for maintaining its stability and activity.

Solubility

Solvent	Concentration	Notes
DMSO	12 mg/mL (38.91 mM) to 62 mg/mL (201.05 mM)	Sonication may be required to fully dissolve the compound. [1] [2]
Water	Insoluble	
Ethanol	Insoluble	

Storage Conditions

Form	Storage Temperature	Shelf Life
Powder	-20°C	Up to 3 years. [1]
0-4°C	Short term (days to weeks).	
In Solvent (DMSO)	-80°C	Up to 1 year. [1]

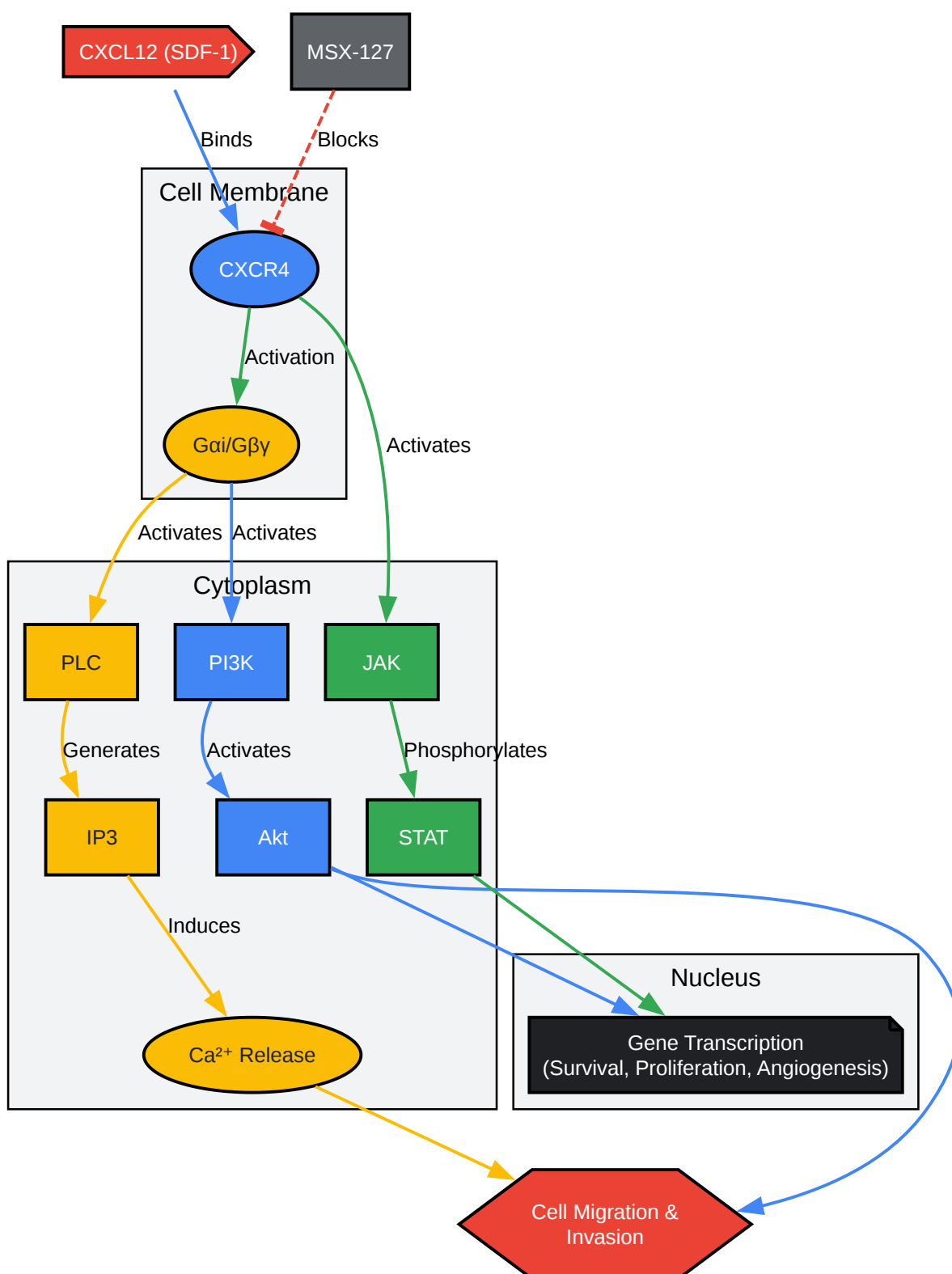
Protocol for Preparing a 10 mM Stock Solution in DMSO:

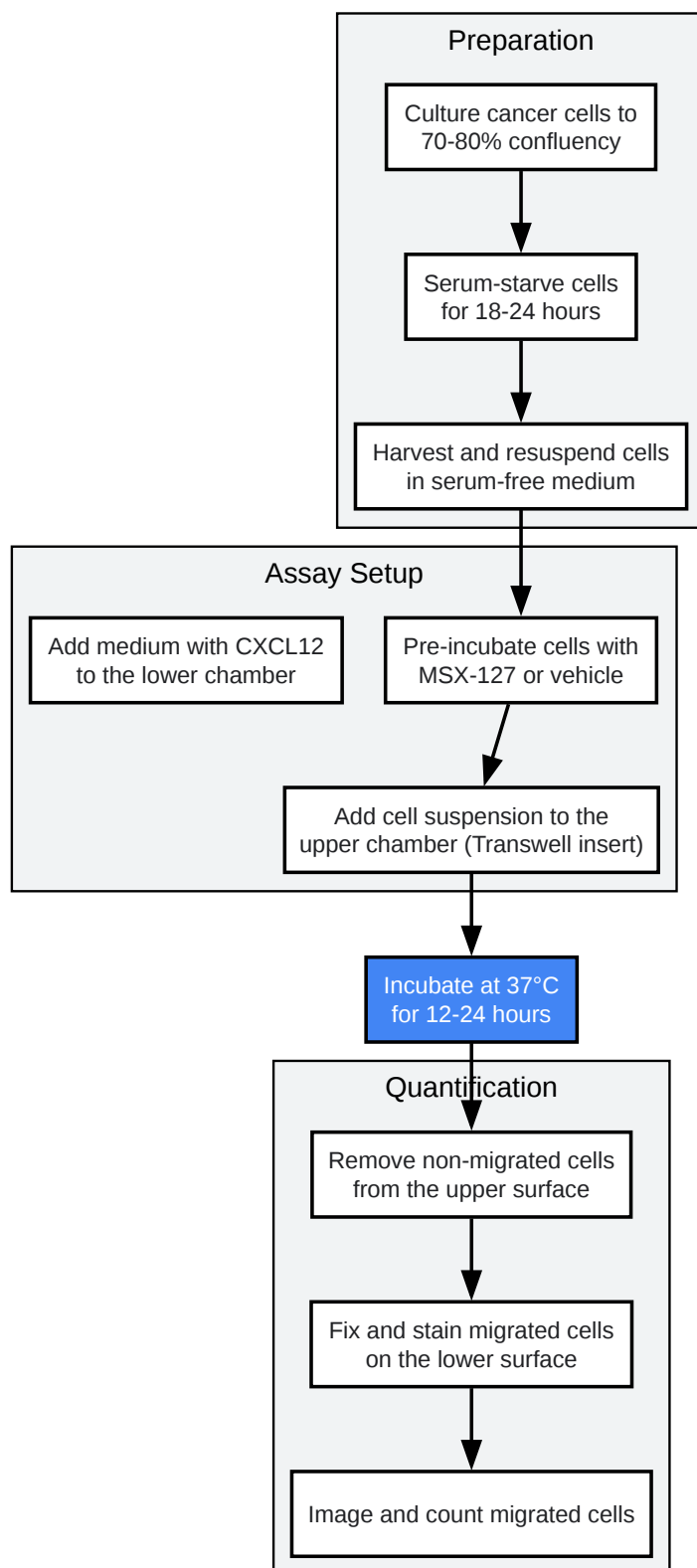
- Materials:

- **MSX-127** powder
- Anhydrous/molecular sieve-dried DMSO
- Sterile, polypropylene microcentrifuge tubes
- Procedure:
 1. Equilibrate the **MSX-127** vial to room temperature before opening.
 2. Weigh out the desired amount of **MSX-127** powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.3084 mg of **MSX-127**.
 3. Add the appropriate volume of anhydrous DMSO to the **MSX-127** powder.
 4. Vortex the solution until the powder is completely dissolved. If necessary, sonicate the vial in a water bath for 5-10 minutes to aid dissolution.
 5. Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 6. Store the aliquots at -80°C.

Mechanism of Action and Signaling Pathway

MSX-127 functions as a competitive antagonist at the CXCR4 receptor, preventing the binding of its natural ligand, CXCL12. This blockade inhibits the activation of several downstream signaling pathways crucial for cell survival and migration.





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References

- 1. spandidos-publications.com [spandidos-publications.com]
- 2. AMD3100 reduces CXCR4-mediated survival and metastasis of osteosarcoma by inhibiting JNK and Akt, but not p38 or Erk1/2, pathways in in vitro and mouse experiments - PMC [pmc.ncbi.nlm.nih.gov]
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